

Personal protective equipment for handling 3-Hydroxypyruvate

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Compound of Interest

Compound Name: 3-Hydroxypyruvate

Cat. No.: B1227823

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Essential Safety and Handling Guide for 3-Hydroxypyruvate

This guide provides immediate and essential safety protocols and logistical information for the handling and disposal of **3-Hydroxypyruvate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Summary: 3-Hydroxypyruvic acid is classified as a hazardous substance. It is harmful if swallowed and can cause chemical burns.^{[1][2]} Ingestion may lead to serious health damage or be fatal.^[1] Direct contact with the eyes can cause severe damage, while skin contact can result in chemical burns.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **3-Hydroxypyruvate**. The following table summarizes the recommended equipment.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.[3]	Protects against splashes that could cause severe eye injury.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[3][4]	Prevents skin contact and potential chemical burns.[1]
Body Protection	Laboratory coat or a chemical-resistant gown that closes in the back.[3][5][6]	Protects skin from contamination by spills or splashes.
Respiratory Protection	A NIOSH-approved respirator is recommended if dust or aerosols are generated.[3][6]	Prevents inhalation of the substance.[1]
Foot Protection	Closed-toe shoes.[3]	Protects feet from spills.

Quantitative Data

Property	Value	Source
Appearance	White to pale beige crystalline powder (solid).[2]	[2]
Molecular Formula	C3H4O4	[7]
Molecular Weight	104.06 g/mol	[7]
Melting Point	82.4 °C	[2]
Boiling Point	257.0 °C	[2]
Solubility	Soluble in water (50 g/L at 20 °C).[2]	[2]
Storage Temperature	Refrigerate; some sources recommend -20°C.[2][8][9]	[2][8][9]

Experimental Protocol: Safe Handling of 3-Hydroxypyruvate

This protocol outlines the step-by-step process for safely handling **3-Hydroxypyruvate** in a laboratory setting.

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
- Don all required PPE as specified in the table above.

2. Handling:

- Avoid all personal contact, including the inhalation of any dust or vapors.[\[1\]](#)
- Carefully weigh and transfer the chemical, avoiding the generation of dust.
- Use equipment and containers made of compatible materials. Avoid mild steel, galvanized steel, zinc, aluminum, or galvanized containers.[\[1\]](#)

3. Storage:

- Store **3-Hydroxypyruvate** in its original, tightly sealed container.[\[1\]](#)[\[2\]](#)
- Keep in a cool, dry, and well-ventilated place, segregated from incompatible materials such as alkalis, oxidizing agents, and strong bases.[\[1\]](#)[\[10\]](#)

4. Disposal:

- All waste materials, including contaminated PPE and empty containers, must be disposed of as hazardous waste.
- Place waste in a suitable, clearly labeled container.[\[1\]](#)
- Follow all local, state, and federal regulations for chemical waste disposal.[\[10\]](#)

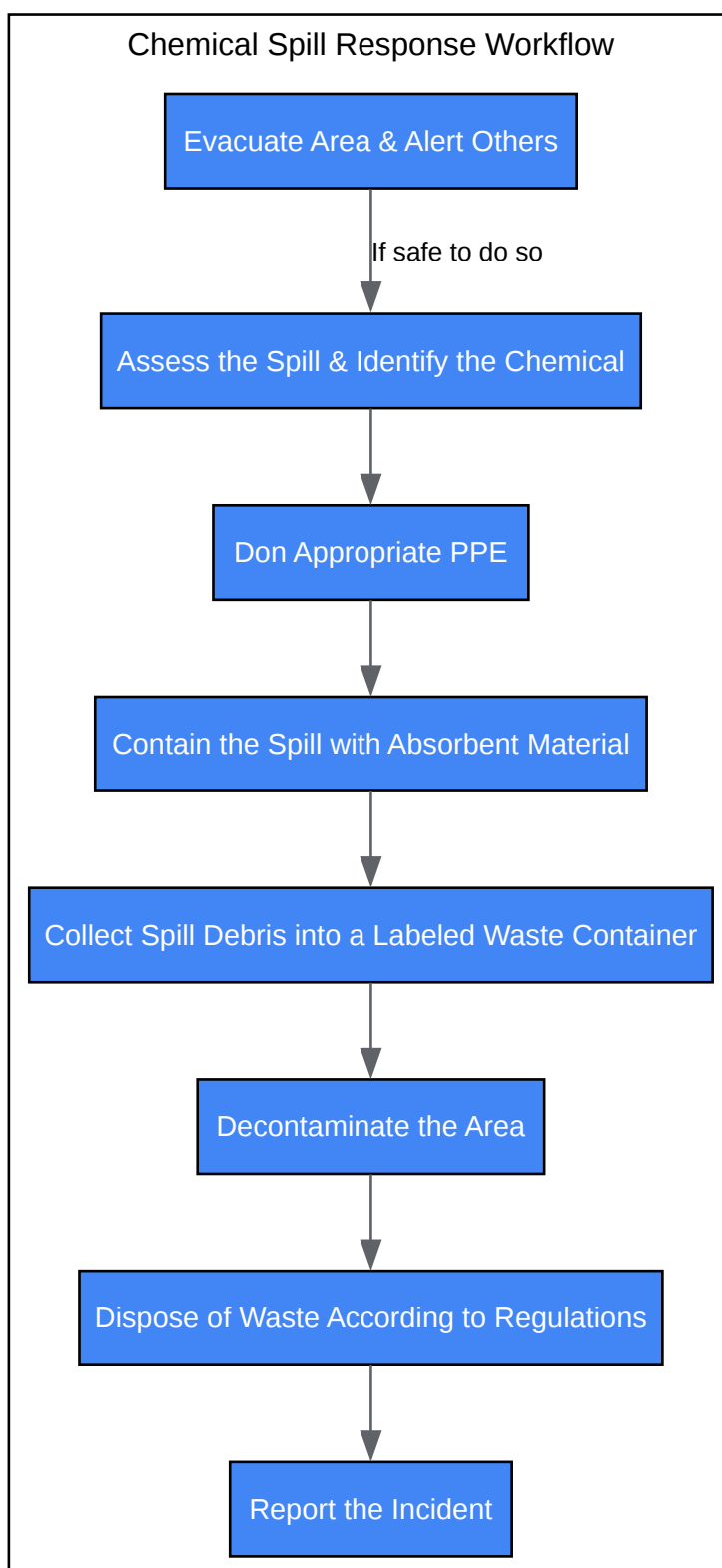
Emergency Procedures

First-Aid Measures:

- Skin Contact: Immediately flush the affected area with large amounts of water.[\[11\]](#)[\[12\]](#)
Remove all contaminated clothing.[\[1\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[11\]](#)[\[12\]](#) Seek immediate medical attention.[\[13\]](#)
- Inhalation: Move the individual to fresh air.[\[11\]](#)[\[14\]](#) If breathing is difficult, provide respiratory support.[\[15\]](#)
- Ingestion: Do NOT induce vomiting.[\[13\]](#) If the person is conscious, rinse their mouth with water.[\[10\]](#) Seek immediate medical attention.[\[13\]](#)

Spill Management:

In the event of a spill, follow the established emergency protocol. The logical workflow for responding to a chemical spill is illustrated in the diagram below.



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Caption: Workflow for handling a chemical spill.

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